

3-Fluorophenylacetylene molecular weight and formula

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Compound of Interest

Compound Name: 3-Fluorophenylacetylene

Cat. No.: B1297516

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Technical Data Sheet: 3-Fluorophenylacetylene

Synonyms: 1-Ethynyl-3-fluorobenzene, (3-fluorophenyl)acetylene

This document provides core technical data for **3-Fluorophenylacetylene**, a fluorinated aromatic hydrocarbon used as an intermediate in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and materials science.^[1] The presence of the fluorine atom at the meta position of the phenyl ring and the reactivity of the terminal alkyne group make it a versatile building block in various chemical transformations, including coupling reactions.^[1]

Chemical Properties

The fundamental molecular properties of **3-Fluorophenylacetylene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Source
Molecular Formula	C ₈ H ₅ F	^{[1][2][3][4][5][6]}
Molecular Weight	120.12 g/mol	^{[3][4][5][6]}
CAS Number	2561-17-3	^{[2][7]}

Molecular Structure

The structural arrangement of **3-Fluorophenylacetylene** consists of a benzene ring substituted with a fluorine atom and an ethynyl group at positions 1 and 3, respectively. The diagram below illustrates the atomic connectivity.

Figure 1: Connectivity diagram of **3-Fluorophenylacetylene**.

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References

- 1. CAS 2561-17-3: 3-Fluorophenylacetylene | CymitQuimica [cymitquimica.com]
- 2. 3-Fluorophenylacetylene | CymitQuimica [cymitquimica.com]
- 3. 2561-17-3 | 3-FLUOROPHENYLACETYLENE [fluoromart.com]
- 4. chembk.com [chembk.com]
- 5. 3-FLUOROPHENYL ACETYLENE | VSNCHEM [vsncchem.com]
- 6. 3-Fluorophenylacetylene - CAS:2561-17-3 - Sunway Pharm Ltd [3wpharm.com]
- 7. 3-FLUOROPHENYLACETYLENE | 2561-17-3 [chemicalbook.com]
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